

Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

Cat. No.: B112421

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Technical Guide: Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate**, a key synthetic intermediate in pharmaceutical research and development. This document details its chemical and physical properties, safety information, and a validated synthesis protocol. Furthermore, it elucidates its role as a versatile building block in the synthesis of more complex, biologically active molecules.

Chemical and Physical Properties

Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate is a solid compound with a molecular weight of 317.79 g/mol ^[1] Its key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C13H16ClNO4S	[1]
Molecular Weight	317.79 g/mol	[1]
CAS Number	287953-54-2	[1]
Appearance	Solid	Fluorochem
Purity	Typically >95%	Fluorochem
InChI	InChI=1S/C13H16ClNO4S/c14-20(17,18)12-6-8-15(9-7-12)13(16)19-10-11-4-2-1-3-5-11/h1-5,12H,6-10H2	[1]
InChIKey	HEGCWAOVTPVFBJ-UHFFFAOYSA-N	[1]
Canonical SMILES	C1CN(CCC1S(=O)(=O)Cl)C(=O)OCC2=CC=CC=C2	PubChem

Material Safety Data

The safe handling of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** is paramount. Below is a summary of its hazard identification and safety precautions.

Hazard Identification

This compound is classified as hazardous. The GHS classification indicates that it can cause severe skin burns and eye damage, and may cause respiratory irritation.[1]

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1]

Pictograms:

- Corrosive
- Irritant

Signal Word: Danger^[1]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

Synthesis of Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

A general procedure for the synthesis of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** involves the oxidative chlorination of a thioacetate precursor.

Materials:

- Benzyl 4-(acetylthio)piperidine-1-carboxylate
- Dichloromethane (CH₂Cl₂)

- Water (H₂O)
- Chlorine gas (Cl₂)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve Benzyl 4-(acetylthio)piperidine-1-carboxylate in a biphasic solvent system of dichloromethane and water.
- Cool the reaction mixture to 0°C in an ice bath.
- Bubble chlorine gas through the stirred reaction mixture for approximately 4 hours, maintaining the temperature at 0°C.
- After the reaction is complete, separate the organic layer.
- Extract the aqueous layer with dichloromethane to recover any remaining product.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the final product, **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate**.

Role in Drug Discovery and Development

While **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** itself is not known to possess significant biological activity, it serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Its bifunctional nature, containing a protected piperidine nitrogen and a reactive sulfonyl chloride, makes it a valuable building block for creating diverse molecular scaffolds.

Application as a Synthetic Intermediate

A notable application of this compound is in the synthesis of 3-substituted 2-amino-indole derivatives. These derivatives have been investigated as potential activators of the G-protein

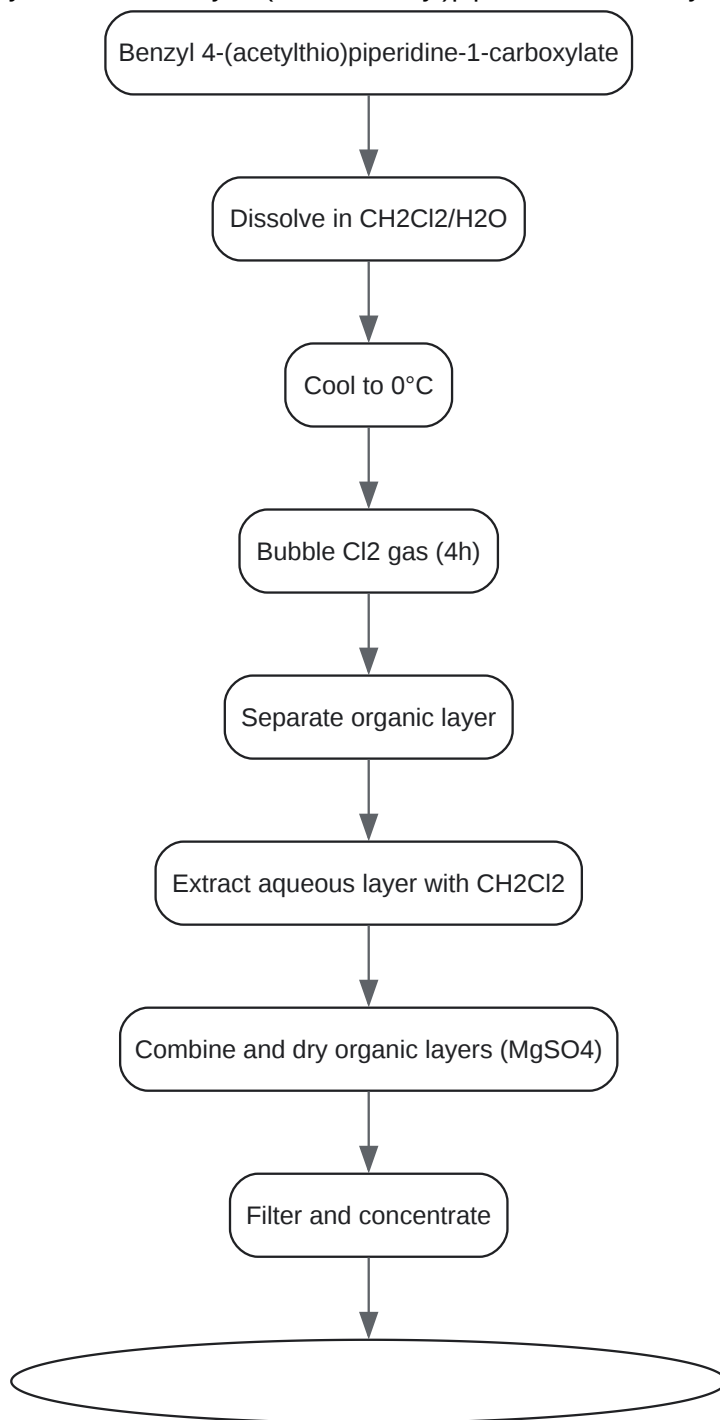
coupled receptor 43 (GPR43), a target for the treatment of metabolic disorders such as diabetes and obesity.

The synthesis workflow involves the reaction of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** with an appropriate amine to form a sulfonamide, followed by further chemical transformations to yield the final active pharmaceutical ingredient (API).

Visualizations

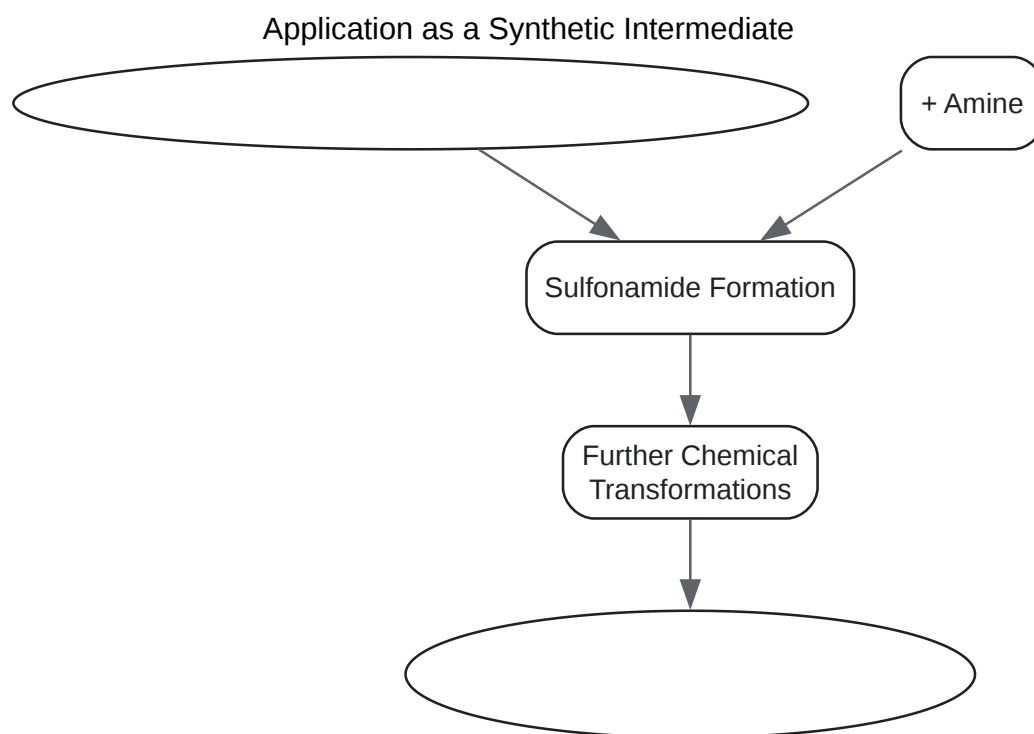
Synthesis Workflow

Synthesis of Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate

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Caption: A flowchart illustrating the key steps in the synthesis of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate**.

Role as a Synthetic Intermediate



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Caption: Logical diagram showing the use of **Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate** as an intermediate in the synthesis of a biologically active compound.

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References

- 1. Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate | C₁₃H₁₆ClNO₄S | CID 21931260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benzyl 4-(chlorosulfonyl)piperidine-1-carboxylate material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112421#benzyl-4-chlorosulfonyl-piperidine-1-carboxylate-material-safety-data-sheet]

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